

Personal protective equipment for handling TM-25659

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Compound of Interest

Compound Name: TM-25659

Cat. No.: B15542683

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Essential Safety and Handling Guide for TM-25659

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, operation, and disposal of the novel TAZ modulator, **TM-25659**. The following procedural guidance is designed to ensure a safe laboratory environment and maintain compound integrity.

Disclaimer: The Safety Data Sheet (SDS) for **TM-25659** classifies it as a non-hazardous substance. However, as a novel and potent bioactive small molecule, it is prudent to handle it with a high degree of caution, employing best practices for unknown research chemicals. The following recommendations are based on the compound's known properties and the safety protocols for its structural components, including a pyridine moiety.

Personal Protective Equipment (PPE)

Due to the bioactive nature of **TM-25659** and its pyridine component, a comprehensive approach to personal protection is mandatory.

PPE Category	Specification
Eye Protection	Chemical splash goggles or a face shield should be worn at all times when handling the solid compound or solutions.
Hand Protection	Nitrile or neoprene gloves are required. Latex gloves are not suitable. Always inspect gloves for integrity before use and wash hands thoroughly after removal.
Body Protection	A fully buttoned laboratory coat must be worn. For procedures with a higher risk of splashes, consider a chemical-resistant apron.
Respiratory	All handling of the solid powder should be conducted in a certified chemical fume hood to avoid inhalation of dust.

Operational and Disposal Plans

Adherence to a strict operational workflow and disposal plan is critical for safety and to prevent environmental contamination.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the designated workspace, typically a chemical fume hood, is clean and uncluttered. Verify that an emergency eyewash station and safety shower are accessible.
- **Weighing:** When weighing the solid, yellow powder form of **TM-25659**, use a dedicated, clean spatula and weigh boat within the fume hood to minimize dust generation.
- **Solubilization:** For creating solutions, slowly add the solvent (e.g., DMSO, in which it is highly soluble) to the pre-weighed compound.^[1] This should also be performed in a fume hood.

- **Storage:** Store **TM-25659** in a tightly sealed container in a cool, dry, and well-ventilated area, away from ignition sources. The recommended storage temperature is 2-8°C.^[1]
- **Spill Management:** In case of a spill, cordon off the area. For small spills, use an inert absorbent material (e.g., sand or vermiculite), collect it in a sealed container, and dispose of it as hazardous waste.

Disposal Plan:

- **Solid Waste:** Unused solid **TM-25659** and any materials contaminated with the solid (e.g., weigh boats, gloves) should be collected in a clearly labeled, sealed container for hazardous chemical waste.
- **Liquid Waste:** Solutions containing **TM-25659** should be collected in a dedicated, sealed waste container. Do not pour solutions down the drain. Given its pyridine component, it should be treated as hazardous chemical waste.
- **Final Disposal:** All waste containing **TM-25659** must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

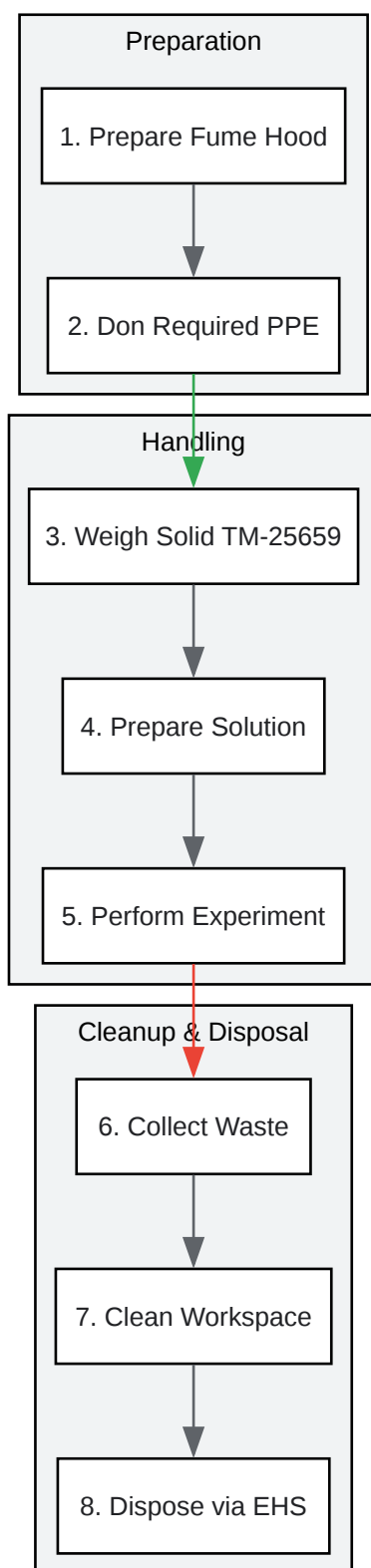
Quantitative Data Summary

The following table summarizes the known quantitative properties of **TM-25659**.

Property	Value
Molecular Weight	500.60 g/mol
Chemical Formula	C ₃₀ H ₂₈ N ₈
Appearance	Yellow powder
Solubility	DMSO: 50 mg/mL
Storage Temperature	2-8°C
Plasma Protein Binding	~99.2% (in rats)
Pharmacokinetic T _{1/2}	~7-10 hours (in rats, administration dependent)

Experimental Workflow

The following diagram outlines the standard workflow for handling **TM-25659** in a laboratory setting.



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Caption: Workflow for safe handling of **TM-25659**.

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References

- 1. TAZ活性调节剂, TM | Sigma-Aldrich [sigmaaldrich.com]
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